

An In-depth Technical Guide to Eriochrome Blue Black R

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Compound of Interest

Compound Name: Acid blue 260

Cat. No.: B1343615

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Note on Chemical Identity: The term "Erionyl Blue A-R" is ambiguous. It is listed as a trade name for **Acid Blue 260** (CAS: 62168-86-9), a dye primarily used for textiles.^{[1][2][3]} However, the name is phonetically similar to Eriochrome Blue Black R (CAS: 2538-85-4), a common laboratory chemical used in analytical chemistry.^{[4][5][6][7]} Given the target audience of researchers and scientists and the requirement for experimental protocols, this guide will focus on the latter, more scientifically pertinent compound.

Core Chemical Characteristics

Eriochrome Blue Black R, also known as Calcon or Mordant Black 17, is a sulfonated azo dye.^{[4][8]} It is widely utilized in analytical chemistry as a complexometric indicator for determining the concentration of various metal ions in solution.^{[4][5][7]} Its function relies on the formation of a colored complex with metal ions; the color change at the endpoint of a titration signals the chelation of all metal ions by a titrant, typically EDTA.^[9]

Chemical and Physical Properties

The fundamental properties of Eriochrome Blue Black R are summarized below.

Property	Value	Reference(s)
IUPAC Name	Sodium 3-hydroxy-4-[(2-hydroxy-1-naphthyl)azo]naphthalene-1-sulfonate	[8]
Synonyms	Calcon, Mordant Black 17, Solochrome Dark Blue, C.I. 15705	[4][8]
CAS Number	2538-85-4	[4][10]
EC Number	219-810-2	[10][11]
Molecular Formula	C ₂₀ H ₁₃ N ₂ NaO ₅ S	[4][8][11]
Molecular Weight	416.39 g/mol	[4][8][11]
Appearance	Dark brown to black powder	[4][8]
Absorption Maxima (λ _{max})	634 - 640 nm (in Buffer pH 12.2)	[12]

Applications

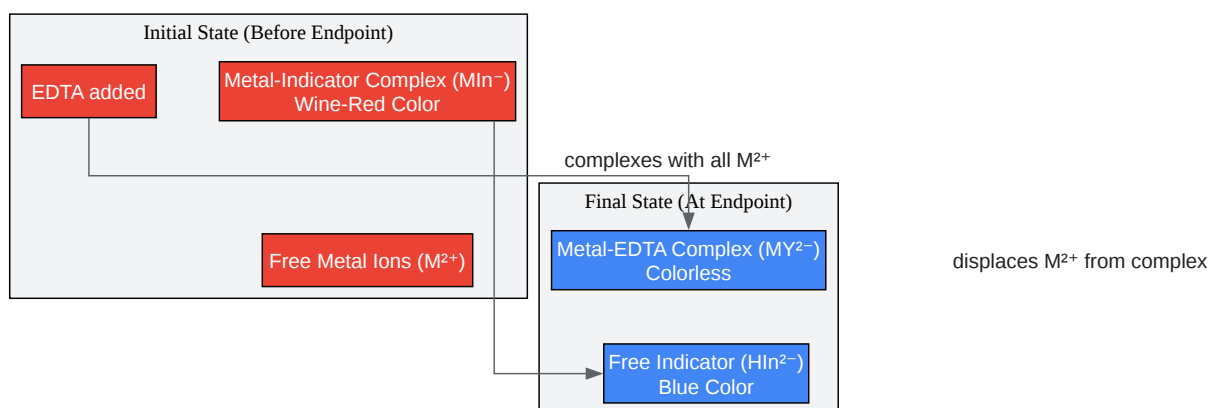
Beyond its primary role in titrations, Eriochrome Blue Black R has several other applications:

- **Water Quality Testing:** It is used to determine water hardness by quantifying calcium and magnesium ion concentrations.[4]
- **Biological Staining:** In microbiology, it can be used as a staining agent to enhance the visualization of cellular structures.[4]
- **Textile Industry:** The dye is also employed in the textile sector for coloring fabrics, offering vibrant hues.[4]
- **Electroanalytical Chemistry:** It serves as a complexing agent in voltammetric methods for detecting trace metals like cadmium and molybdenum.[13][14]

Mechanism of Action as a Metal Ion Indicator

Eriochrome Blue Black R functions as an indicator by changing color in the presence and absence of free metal ions. The process, typically conducted at a buffered pH of around 10, involves the following equilibria:

- **Complex Formation:** In a solution containing metal ions (M^{2+} , e.g., Mg^{2+} , Ca^{2+}), the indicator (represented as HIn^{2-} in its blue form) binds to the metal, forming a stable, wine-red metal-indicator complex (MIn^{-}).^[9]
- **Titration with EDTA:** A stronger chelating agent, EDTA (represented as Y^{4-}), is gradually added. EDTA has a higher affinity for the metal ions than the indicator does.
- **Endpoint:** As EDTA is added, it progressively binds with the free metal ions. Once all free M^{2+} has been complexed by EDTA, the EDTA displaces the metal ions from the MIn^{-} complex. This releases the indicator back into its free, blue-colored form (HIn^{2-}). The sharp color change from wine-red to blue marks the equivalence point of the titration.^[9]



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Caption: Color transition mechanism of Eriochrome Blue Black R during an EDTA titration.

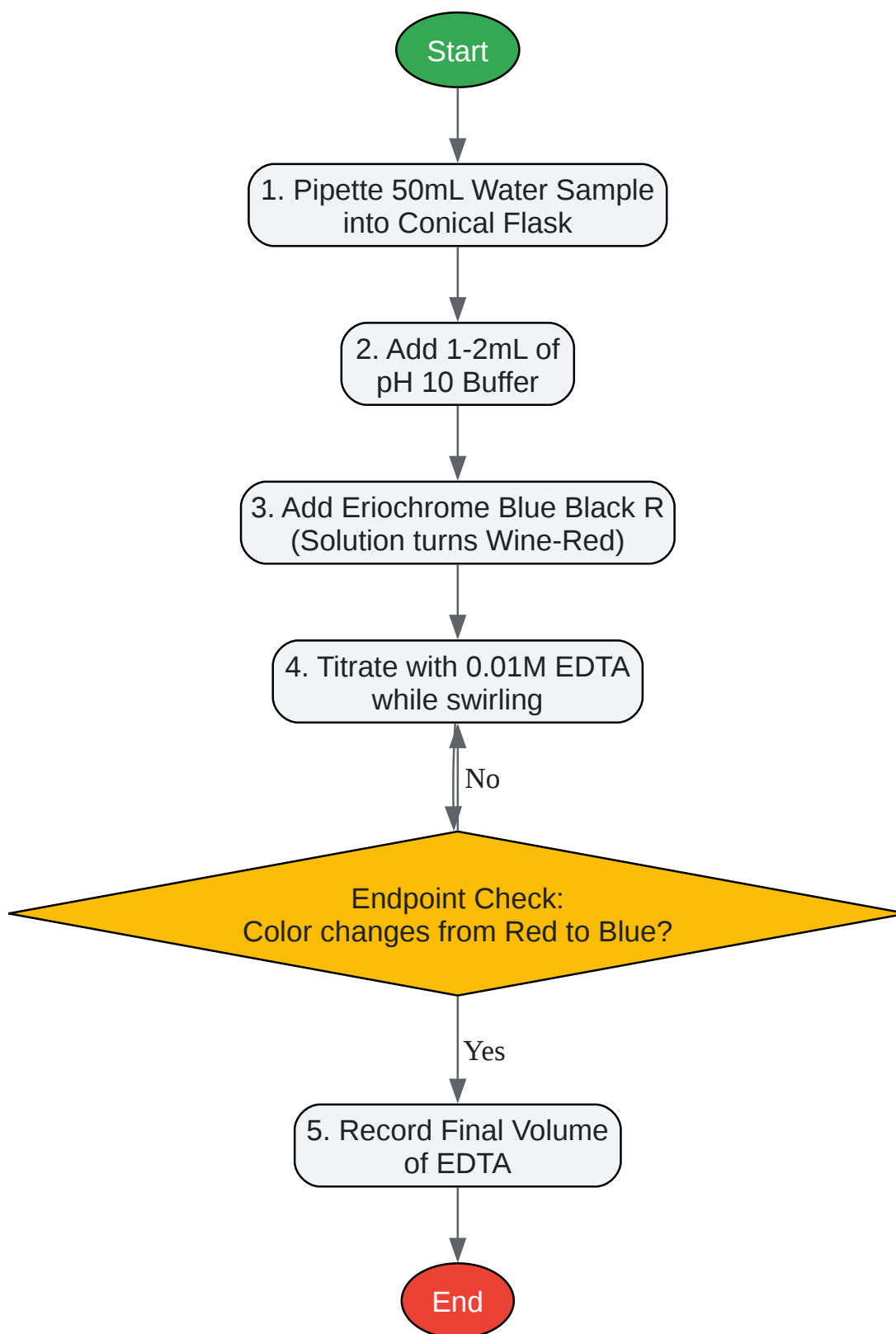
Experimental Protocols

Protocol: Determination of Water Hardness (Ca^{2+} & Mg^{2+}) by Complexometric Titration

This protocol details the standard method for determining the total concentration of calcium and magnesium ions in a water sample using EDTA as the titrant and Eriochrome Blue Black R as the indicator.

- Principle: At pH 10, EDTA forms stable, colorless complexes with Ca^{2+} and Mg^{2+} . Eriochrome Blue Black R, when added to the sample, forms a wine-red complex with a fraction of the Mg^{2+} ions. As EDTA is titrated into the solution, it first complexes with all free Ca^{2+} and then the free Mg^{2+} . At the endpoint, EDTA displaces Mg^{2+} from the indicator complex, causing a sharp color change from wine-red to blue.^[9]
- Reagents and Apparatus:
 - Standard 0.01 M EDTA solution
 - Ammonia-Ammonium Chloride Buffer (pH 10): Prepared by dissolving 64 g of NH_4Cl in water, adding 570 mL of concentrated ammonia solution, and diluting to 1 L.^[9]
 - Eriochrome Blue Black R indicator solution/powder.
 - Water sample of unknown hardness.
 - Burette, pipette, conical flask, graduated cylinder.
- Procedure:
 - Pipette a known volume (e.g., 50.0 mL) of the water sample into a 250 mL conical flask.
 - Add 1-2 mL of the pH 10 ammonia buffer to the flask.
 - Add a small amount (e.g., 30-50 mg) of Eriochrome Blue Black R indicator powder or a few drops of indicator solution. The solution should turn a wine-red color.

- Fill a clean burette with the standard 0.01 M EDTA solution and record the initial volume.
- Titrate the water sample with the EDTA solution under constant swirling.
- As the endpoint is approached, the color will begin to show flashes of blue. Continue adding EDTA dropwise.
- The endpoint is reached when the solution permanently changes from the last shade of red to a distinct blue.
- Record the final volume of EDTA used. Repeat the titration at least twice more for accuracy.



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Caption: Experimental workflow for complexometric titration using Eriochrome Blue Black R.

Safety and Handling

Eriochrome Blue Black R is classified as a hazardous substance and requires careful handling. The primary hazards are skin, eye, and respiratory tract irritation.[\[10\]](#)[\[15\]](#)

Hazard Type	GHS Classification & Statement	Reference(s)
Skin Hazard	Skin Irritation (Category 2) - H315: Causes skin irritation.	[10] [15]
Eye Hazard	Eye Irritation (Category 2) - H319: Causes serious eye irritation.	[10] [15]
Inhalation Hazard	Specific Target Organ Toxicity, Single Exposure (Category 3) - H335: May cause respiratory irritation.	[10] [15]
Reactivity	Violent reaction with strong oxidizers.	[10]

Handling and First Aid:

- Engineering Controls: Use in a well-ventilated area, preferably with local exhaust ventilation to avoid dust formation.[\[10\]](#)
- Personal Protective Equipment (PPE): Wear protective gloves, safety goggles with side protection, and a lab coat.[\[11\]](#)[\[15\]](#)
- Skin Contact: Take off contaminated clothing. Rinse skin with water/shower. If irritation persists, seek medical advice.[\[10\]](#)[\[15\]](#)
- Eye Contact: Rinse cautiously with clean, fresh water for at least 10 minutes, holding eyelids apart. Consult an ophthalmologist.[\[10\]](#)[\[15\]](#)
- Storage: Store in a dry, tightly closed container at room temperature.[\[4\]](#)[\[10\]](#)

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